

Application Note: Protocol for Cloransulam-Methyl Extraction from Soil Samples

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Compound of Interest

Compound Name: *Cloransulam-Methyl*

Cat. No.: *B1669235*

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Audience: Researchers, scientists, and drug development professionals.

Abstract: This document provides a detailed protocol for the extraction of the herbicide **cloransulam-methyl** from soil samples for quantitative analysis. The featured method is based on the widely adopted QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) approach, which combines a salting-out liquid extraction with dispersive solid-phase extraction (dSPE) for cleanup. This procedure is suitable for subsequent analysis by Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS), a common and highly sensitive analytical technique for pesticide residue analysis.[1]

Introduction

Cloransulam-methyl is a triazolopyrimidine sulfonanilide herbicide used for the post-emergence control of broadleaf weeds in crops like soybeans.[2] Monitoring its concentration and persistence in soil is crucial for environmental risk assessment and ensuring agricultural sustainability. The molecule's chemical properties necessitate a robust extraction method to isolate it from the complex soil matrix, which is rich in organic matter, minerals, and potential interferents.[1]

The QuEChERS methodology has proven to be an efficient and effective sample preparation technique for a wide range of pesticides in various matrices, including soil.[1] It offers high recovery rates, requires minimal solvent, and has a high throughput capacity.[1]

Principle of the Method

The protocol involves two primary stages:

- **Extraction:** The soil sample is first hydrated and then extracted with acetonitrile. The addition of salts, primarily magnesium sulfate (MgSO_4) and sodium acetate (NaOAc), induces phase separation between the aqueous and organic layers, partitioning the **cloransulam-methyl** into the acetonitrile layer.[\[1\]](#)[\[3\]](#)
- **Dispersive Solid-Phase Extraction (dSPE) Cleanup:** An aliquot of the acetonitrile extract is mixed with a combination of sorbents. Anhydrous MgSO_4 removes residual water, while Primary Secondary Amine (PSA) sorbent removes organic acids, fatty acids, and other polar interferences.[\[1\]](#)[\[4\]](#) For soils with high organic content, C18 sorbent may also be added to remove nonpolar interferences.[\[4\]](#) After vortexing and centrifugation, the purified supernatant is ready for LC-MS/MS analysis.

Apparatus and Reagents

- **Apparatus:**
 - High-speed centrifuge capable of accommodating 50 mL and 2 mL tubes.
 - Vortex mixer.
 - Analytical balance (0.001 g precision).
 - Mechanical shaker (optional).
 - Syringe filters (e.g., 0.22 μm PTFE).
 - Autosampler vials.
 - 50 mL and 2 mL polypropylene centrifuge tubes.
- **Reagents:**
 - Acetonitrile (ACN), HPLC or pesticide residue grade.
 - Reagent-grade water (ASTM Type I or equivalent).

- Magnesium sulfate (MgSO_4), anhydrous.
- Sodium acetate (NaOAc), anhydrous.
- Primary Secondary Amine (PSA) sorbent.
- C18 sorbent (optional, for high organic matter soils).
- **Cloransulam-methyl** analytical standard.
- Formic acid (for mobile phase).

Experimental Protocols

Sample Preparation and Homogenization

- Collect soil samples and remove any large debris such as rocks, roots, and leaves.
- Air-dry the soil samples in a well-ventilated area, shielded from direct sunlight, until a constant weight is achieved.
- Grind the dried soil using a mortar and pestle and sieve through a 2 mm mesh to ensure homogeneity.
- Store the homogenized soil in sealed containers at 4°C until extraction.

Extraction Protocol (Modified QuEChERS)

- Weigh 10 g (± 0.1 g) of the homogenized soil sample into a 50 mL polypropylene centrifuge tube.
- Hydration Step: Add 8 mL of reagent-grade water to the tube. Vortex for 1 minute to ensure the soil is thoroughly wetted. Allow the sample to stand for 30 minutes. This step is critical for dry samples to improve extraction efficiency.
- Add 10 mL of acetonitrile to the tube.
- Add a pre-weighed salt mixture of 4 g anhydrous MgSO_4 and 1.5 g anhydrous NaOAc .

- Immediately cap the tube tightly and vortex vigorously for 1 minute to prevent the formation of salt agglomerates and ensure thorough mixing.
- Centrifuge the tube at $\geq 3000 \times g$ for 5 minutes. This will result in a clear separation of the upper acetonitrile layer from the soil and aqueous phases.

Dispersive SPE (dSPE) Cleanup

- Transfer a 1 mL aliquot of the upper acetonitrile supernatant into a 2 mL dSPE cleanup tube containing 150 mg anhydrous MgSO_4 and 25 mg PSA.
 - Note: For soils with high organic content or pigmentation, a dSPE tube containing an additional 25 mg of C18 sorbent may provide a cleaner extract.[\[4\]](#)[\[5\]](#)
- Cap the dSPE tube and vortex for 30 seconds.
- Centrifuge the tube at high speed (e.g., $\geq 10,000 \times g$) for 2 minutes.
- The resulting supernatant is the final extract. Carefully collect the supernatant, filter it through a $0.22 \mu\text{m}$ syringe filter into an autosampler vial.
- The sample is now ready for instrumental analysis.

Instrumental Analysis (LC-MS/MS)

The final extract is typically analyzed by Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS). The specific parameters should be optimized for the instrument in use. Below are typical starting parameters.

Parameter	Recommended Setting
LC Column	C18 reverse-phase column (e.g., 100 mm x 2.1 mm, 2.6 μ m)
Mobile Phase A	Water with 0.1% Formic Acid
Mobile Phase B	Acetonitrile with 0.1% Formic Acid
Flow Rate	0.3 - 0.5 mL/min
Injection Volume	2 - 10 μ L
Ionization Mode	Electrospray Ionization (ESI), Positive Mode[6]
MS/MS Transitions	Precursor Ion $[M+H]^+$: m/z 430.0.[7][8] Product Ions for quantification and confirmation (Collision Energy dependent): e.g., m/z 398.1, m/z 153.0.[8]

Data Presentation

The following tables summarize typical performance data for the analysis of **cloransulam-methyl** in soil using QuEChERS-based extraction methods coupled with LC-MS/MS.

Table 1: Method Validation Data for **Cloransulam-Methyl** in Soil

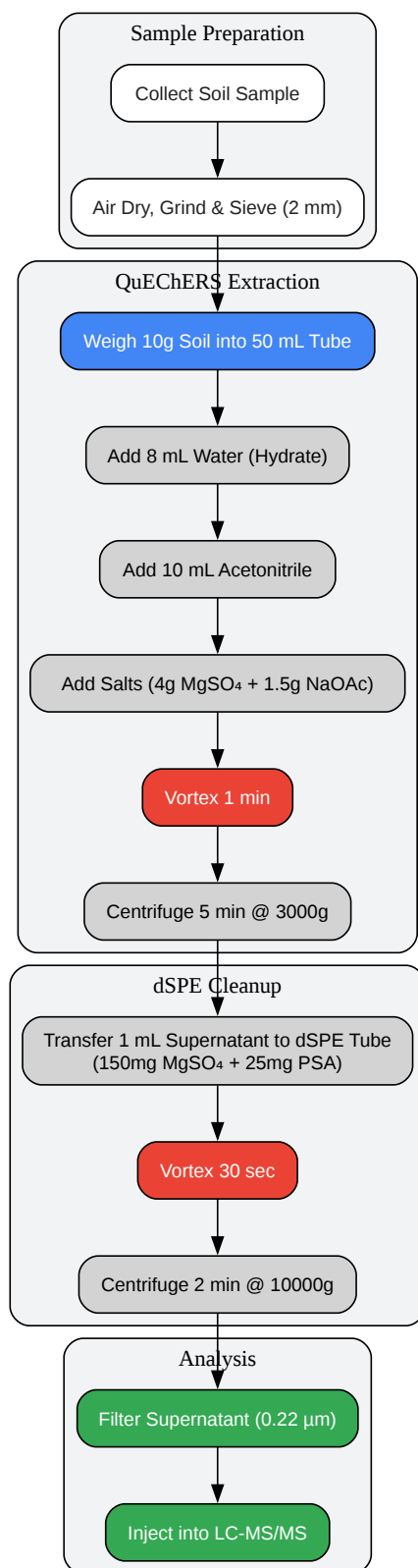
Parameter	Typical Value	Reference
Average Recovery	80 - 105%	[9]
Relative Standard Deviation (RSD)	3 - 11%	[9]
Limit of Detection (LOD)	0.001 mg/kg	[9]
Limit of Quantification (LOQ)	0.01 mg/kg	[10]

Table 2: Physical and Chemical Properties of **Cloransulam-Methyl**

Property	Value	Reference
CAS Number	147150-35-4	[11]
Molecular Formula	C ₁₅ H ₁₃ ClFN ₅ O ₅ S	[11]
Molecular Weight	429.81 g/mol	[11]
pKa	4.81	[7]
Soil Half-Life (Field)	4.2 - 24.1 days	[7]

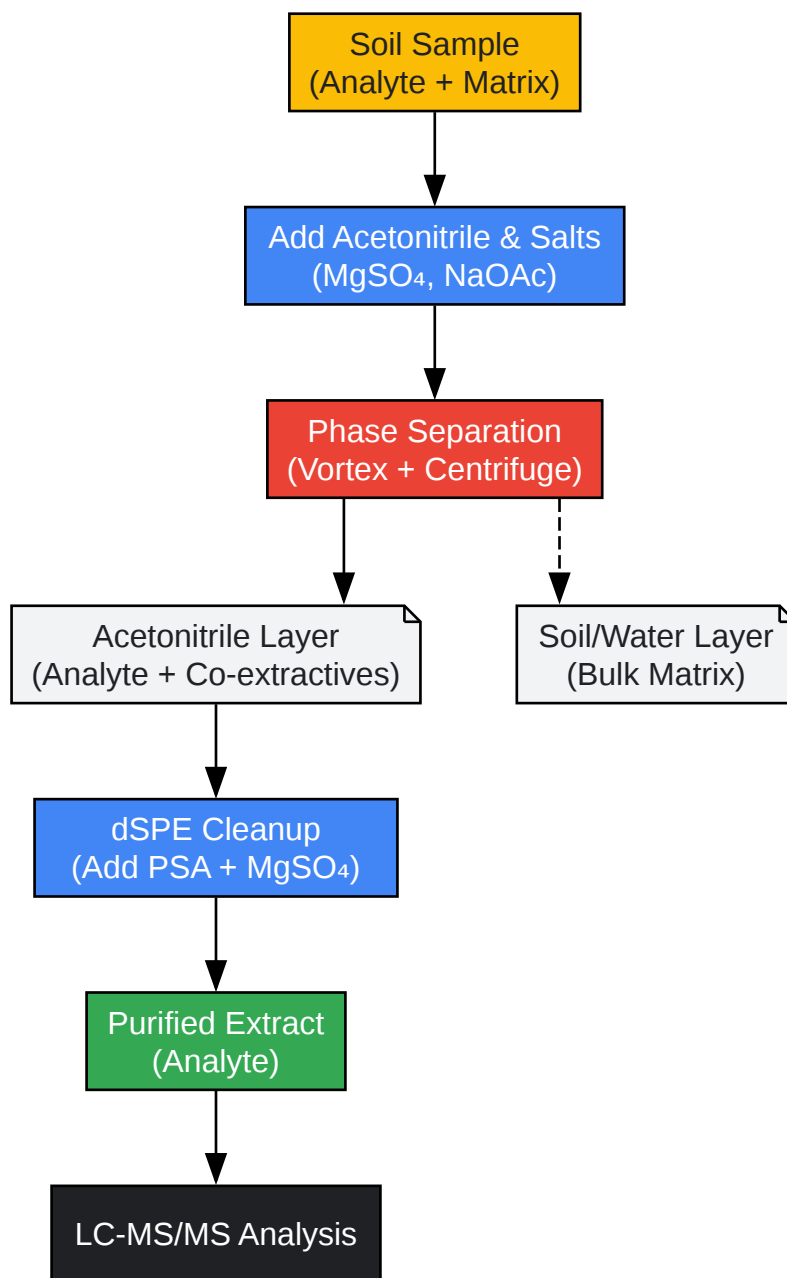
Visualizations

Below are diagrams illustrating the key workflows of the protocol.



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Caption: Experimental workflow for **cloransulam-methyl** extraction from soil.



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Caption: Logical flow of the QuEChERS extraction and cleanup process.

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